

AT7867 degradation and storage recommendations

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Compound of Interest

Compound Name: AT7867

Cat. No.: B1666108

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AT7867 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the use, storage, and handling of **AT7867**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **AT7867**?

A1: Proper storage of **AT7867** is crucial to maintain its stability and activity. For the solid compound, it is recommended to store it at -20°C. Once dissolved, stock solutions should be aliquoted and stored in tightly sealed vials at -20°C.[\[1\]](#)

Q2: How long can I store **AT7867**?

A2: As a solid, **AT7867** can be stored for up to six months when kept at -20°C in a tightly sealed vial.[\[1\]](#) Stock solutions are generally usable for up to one month when stored at -20°C. [\[1\]](#) It is best practice to prepare fresh solutions for experiments whenever possible.[\[1\]](#)

Q3: What are the best solvents for dissolving **AT7867**?

A3: **AT7867** is soluble in DMSO and ethanol. For example, it can be dissolved in DMSO at a concentration of up to 100 mM (37.43 mg/mL) and in ethanol up to 10 mM (3.74 mg/mL).

Q4: Is there any information on the degradation of **AT7867**?

A4: While specific degradation pathways of **AT7867** are not extensively detailed in publicly available literature, adherence to the recommended storage conditions is critical to prevent potential chemical degradation. Instability can be inferred from improper storage, such as prolonged exposure to room temperature, light, or extended storage in solution. To ensure the compound's integrity, it is imperative to follow the storage guidelines provided by the supplier.

Q5: What is the primary mechanism of action for **AT7867**?

A5: **AT7867** is a potent, ATP-competitive inhibitor of the serine/threonine-specific protein kinase Akt (also known as protein kinase B or PKB) and p70S6 kinase (p70S6K).^{[2][3]} It has been shown to inhibit Akt1, Akt2, and Akt3 isoforms, as well as Protein Kinase A (PKA). By inhibiting these kinases, **AT7867** can modulate downstream signaling pathways involved in cell proliferation, metabolism, and survival.

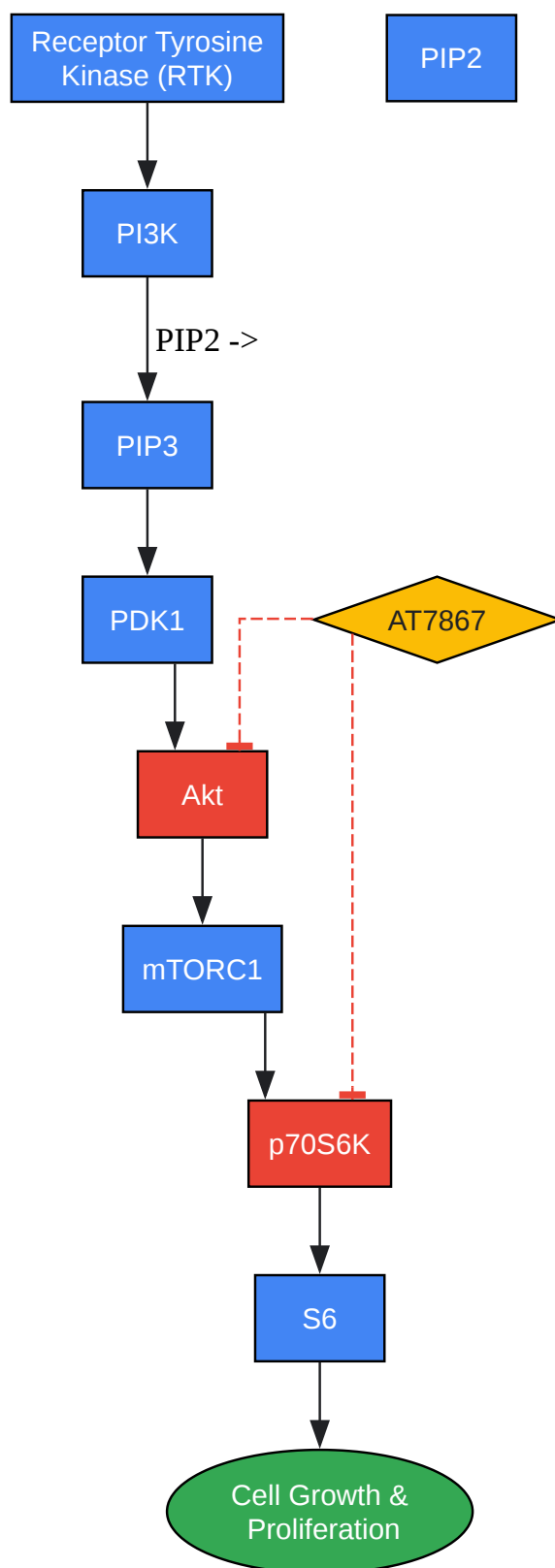
Storage and Handling Recommendations

To ensure the longevity and efficacy of **AT7867**, please adhere to the following storage and handling guidelines.

Parameter	Recommendation	Source
Storage Temperature (Solid)	-20°C	
Storage Temperature (Solution)	-20°C (in aliquots)	^[1]
Shelf Life (Solid)	Up to 6 months	^[1]
Shelf Life (Solution)	Up to 1 month	^[1]
Recommended Solvents	DMSO, Ethanol	
Handling Precautions	Avoid inhalation, and contact with eyes and skin. Use in a well-ventilated area.	^[4]

Signaling Pathway

AT7867 primarily targets the PI3K/Akt/mTOR signaling pathway, which is crucial for regulating cell growth, proliferation, and survival. As an inhibitor of Akt and p70S6K, **AT7867** blocks downstream signaling events.



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AT7867 inhibits Akt and p70S6K in the PI3K/Akt/mTOR pathway.

Experimental Protocols

Protocol 1: Preparation of **AT7867** Stock Solution

- Warm the Vial: Allow the vial of solid **AT7867** to equilibrate to room temperature for at least 60 minutes before opening.[\[1\]](#)
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO or ethanol to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Gently vortex or sonicate the vial until the compound is completely dissolved.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials.
- Storage: Store the aliquots at -20°C.

Protocol 2: Treatment of Cells with **AT7867**

- Cell Seeding: Plate cells at the desired density in appropriate culture vessels and allow them to adhere and grow for 24 hours.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the **AT7867** stock solution. Dilute the stock solution to the final desired concentration in fresh, pre-warmed cell culture medium.
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **AT7867**.
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions.
- Downstream Analysis: Following incubation, harvest the cells for downstream applications such as Western blotting, proliferation assays, or cell cycle analysis.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments with **AT7867**.

Troubleshooting common issues with **AT7867** experiments.

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